

Application Notes and Protocols: CAY10526 Stock Solution Preparation

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

Introduction

CAY10526 is a potent and selective inhibitor of microsomal prostaglandin E2 synthase-1 (mPGES-1).[1][2] It effectively suppresses the production of prostaglandin E2 (PGE2), a key mediator of inflammation and pain, without affecting the activity of cyclooxygenase-2 (COX-2). [3][4] **CAY10526** dose-dependently inhibits PGE2 production in lipopolysaccharide-stimulated RAW 264.7 cells with an IC50 value of 1.8 μ M.[3][4] Due to its role in modulating the inflammatory cascade and its effects on cell viability and apoptosis in cancer models, **CAY10526** is a valuable tool in immunology, inflammation, and cancer research.[1][5] This document provides a detailed protocol for the preparation of **CAY10526** stock solutions for laboratory use.

CAY10526 Chemical Properties



Property	Value	
Formal Name	4-(benzo[b]thiophen-2-yl)-3-bromo-5- hydroxydihydrofuran-2(3H)-one[3][4]	
CAS Number	938069-71-7[3][6]	
Molecular Formula	C12H7BrO3S[3]	
Formula Weight	311.1 g/mol [3]	
Purity	≥98%[3]	
Formulation	A crystalline solid[3]	

CAY10526 Solubility Data

It is crucial to select the appropriate solvent for preparing a stock solution. The solubility of **CAY10526** in common laboratory solvents is summarized below.

Solvent	Solubility	Notes
DMSO	≥ 16 mg/mL (≥ 51.42 mM)[7]	Up to 66.67 mg/mL is achievable with sonication, warming, or heating to 60°C.[5]
DMF	≥ 16 mg/mL (≥ 51.42 mM)[7]	Sonication is recommended to aid dissolution.[7]
Ethanol	~ 1 mg/mL (~ 3.21 mM)[3][7]	Sonication is recommended to aid dissolution.[7]
DMSO:PBS (pH 7.2) (1:1)	~ 0.5 mg/mL[3]	Useful for preparing aqueous working solutions.

Experimental Protocols Protocol for Preparing CAY10526 Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO.



4.1. Materials and Equipment

- CAY10526 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge
- Sterile polypropylene microcentrifuge tubes
- · Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath (optional, but recommended)
- 4.2. Stock Solution Calculation

To prepare a stock solution of a desired concentration, use the following formula:

Volume of Solvent (mL) = [Mass of Compound (mg) / Formula Weight (g/mol)] / Concentration (mM)

Example for 1 mg of **CAY10526** to make a 10 mM stock solution:

- Volume (mL) = $[1 \text{ mg} / 311.1 \text{ g/mol}] / 10 \text{ mM} = 0.3215 \text{ mL or } 321.5 \text{ }\mu\text{L}$
- 4.3. Step-by-Step Procedure
- Pre-treatment: Before opening, briefly centrifuge the vial containing the **CAY10526** powder at a low speed. This ensures that any powder adhering to the cap or walls of the vial is collected at the bottom.[7]
- Weighing: Carefully weigh the desired amount of CAY10526 powder using an analytical balance. For small quantities, it is often easier to use the entire content of a pre-weighed vial and calculate the required solvent volume accordingly.



- Solvent Addition: Add the calculated volume of DMSO to the vial containing the CAY10526 powder.
- Dissolution: Cap the vial tightly and vortex thoroughly for 1-2 minutes to dissolve the compound.
- Aid Dissolution (If Necessary): If the compound does not fully dissolve, sonicate the solution in an ultrasonic water bath for 5-10 minutes.[7] Gentle warming (e.g., to 37°C) can also aid solubility.[4] Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile
 polypropylene tubes. This is critical to prevent degradation from repeated freeze-thaw cycles.
 [1][4]

Storage and Stability

Proper storage is essential to maintain the activity of the compound.

- Solid Powder: Store at -20°C for up to 3 years.[7]
- Stock Solution:
 - Store aliquots at -80°C for up to 1 year for maximum stability.[7] Some sources suggest usage within 6 months.[1][4]
 - For short-term storage, aliquots can be kept at -20°C for up to 1 month.[1][4]
- General Precautions: Always store solutions sealed and protected from moisture and light.[1]

Safety Precautions

- Handle CAY10526 in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Avoid inhalation of the powder and contact with skin or eyes.

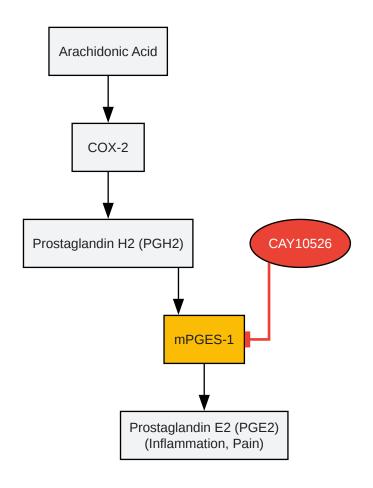


• Refer to the Safety Data Sheet (SDS) for comprehensive handling and safety information.

Visualizations

CAY10526 Mechanism of Action

The diagram below illustrates the inhibitory action of **CAY10526** on the prostaglandin E2 synthesis pathway.



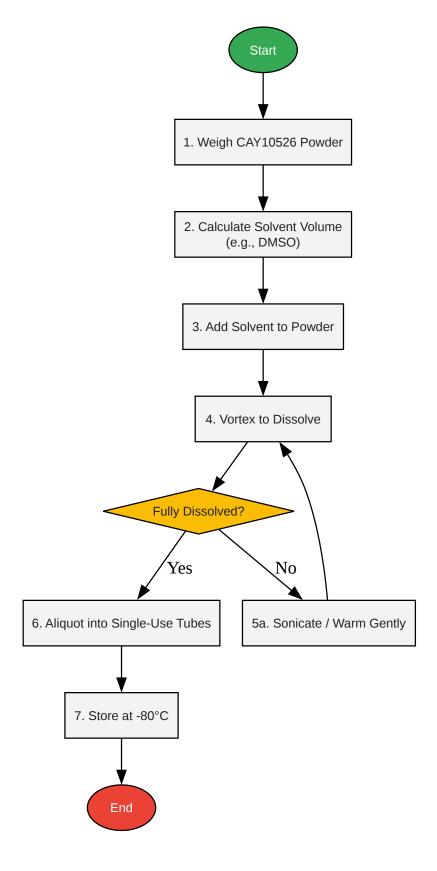
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Caption: CAY10526 selectively inhibits mPGES-1.

Stock Solution Preparation Workflow

The following diagram outlines the logical workflow for preparing a **CAY10526** stock solution.





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Caption: Workflow for **CAY10526** stock solution preparation.



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